

N-Cyclohexylmaleimide chemical formula and IUPAC name

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An In-depth Technical Guide to N-Cyclohexylmaleimide

This guide provides an overview of the chemical properties of **N-Cyclohexylmaleimide**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Information

Chemical Formula: C10H13NO2[1][2][3]

IUPAC Name: 1-cyclohexyl-1H-pyrrole-2,5-dione[4]

Physicochemical Data

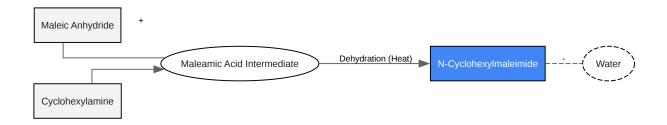
A summary of key quantitative data for **N-Cyclohexylmaleimide** is presented below for easy reference and comparison.



| Property | Value | Source |
|------------------|--|--------|
| Molecular Weight | 179.22 g/mol | [1][2] |
| Melting Point | 89-91 °C | [1] |
| Boiling Point | 132 °C at 17 mmHg | [1] |
| Density | 1.226 ± 0.06 g/cm ³ (Predicted) | [1] |
| Water Solubility | 260 mg/L at 25 °C | [1] |
| logP | 2.57 at 23 °C | [1] |

Synthesis and Reaction Pathway

The following diagram illustrates a generalized synthetic pathway for **N-Cyclohexylmaleimide**, starting from maleic anhydride and cyclohexylamine. This reaction is a common method for the formation of N-substituted maleimides.



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Caption: Synthesis of N-Cyclohexylmaleimide from Maleic Anhydride and Cyclohexylamine.

Experimental Protocol: General Synthesis of N-Cyclohexylmaleimide

This section details a generalized experimental protocol for the synthesis of **N-Cyclohexylmaleimide**.

Materials:



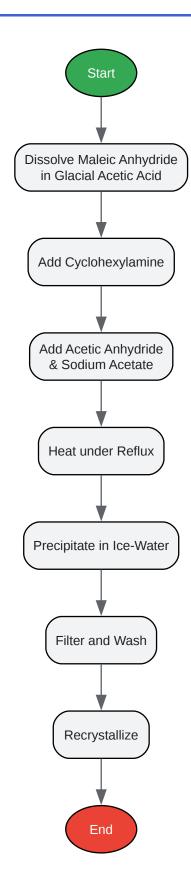
- Maleic anhydride
- Cyclohexylamine
- Acetic anhydride
- Sodium acetate
- · Diethyl ether
- · Glacial acetic acid

Procedure:

- Dissolve maleic anhydride in glacial acetic acid.
- Slowly add cyclohexylamine to the solution while stirring. An exothermic reaction will occur, forming the maleamic acid intermediate.
- To the resulting solution, add acetic anhydride and a catalytic amount of sodium acetate.
- Heat the mixture under reflux for several hours to induce cyclodehydration.
- After cooling, pour the reaction mixture into ice-water to precipitate the crude N-Cyclohexylmaleimide.
- Filter the precipitate, wash with cold water, and dry.
- Recrystallize the crude product from a suitable solvent, such as ethanol or a mixture of hexane and ethyl acetate, to obtain pure N-Cyclohexylmaleimide.

The workflow for this experimental protocol is visualized below.





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References

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